

# Carbimazole-d3 CAS number and molecular weight

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## An In-depth Technical Guide to Carbimazole-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Carbimazole-d3**, a deuterated analog of the antithyroid drug Carbimazole. This document details its chemical properties, mechanism of action, and relevant technical information to support research and development activities.

#### **Core Quantitative Data**

The following table summarizes the key quantitative data for **Carbimazole-d3** for easy reference and comparison.

Property	Value
CAS Number	22232-54-8
Molecular Weight	189.25 g/mol [1]
Molecular Formula	C7D3H7N2O2S[1][2]

#### **Mechanism of Action**



Carbimazole is a prodrug that, after absorption, is rapidly and completely metabolized to its active form, methimazole (also known as thiamazole).[1] Methimazole is responsible for the antithyroid effects of the drug.

The primary mechanism of action of methimazole is the inhibition of thyroid peroxidase (TPO). [3] This enzyme is crucial for two key steps in the synthesis of thyroid hormones (T3 and T4):

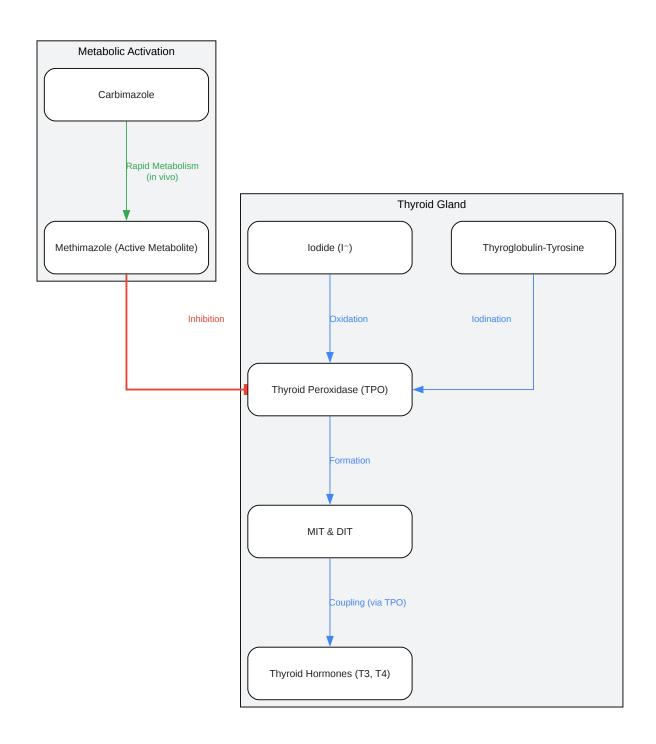
- Iodide Oxidation: TPO catalyzes the oxidation of iodide ions (I<sup>-</sup>) to iodine (I<sub>2</sub>).
- Iodination of Tyrosine Residues: The oxidized iodine is then incorporated into tyrosine residues on the thyroglobulin protein, forming monoiodotyrosine (MIT) and diiodotyrosine (DIT).
- Coupling Reaction: TPO also catalyzes the coupling of MIT and DIT to form triiodothyronine (T3) and thyroxine (T4).

By inhibiting TPO, methimazole effectively blocks the synthesis of new thyroid hormones. This leads to a gradual depletion of circulating thyroid hormones, thereby alleviating the symptoms of hyperthyroidism. It is important to note that Carbimazole does not inactivate existing T4 and T3 in the circulation or stored in the thyroid gland.

## **Metabolic Pathway and Mechanism of Action**

The following diagram illustrates the metabolic conversion of Carbimazole to its active metabolite, methimazole, and its subsequent inhibition of thyroid hormone synthesis.





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Metabolic activation of Carbimazole and its inhibitory effect on thyroid hormone synthesis.

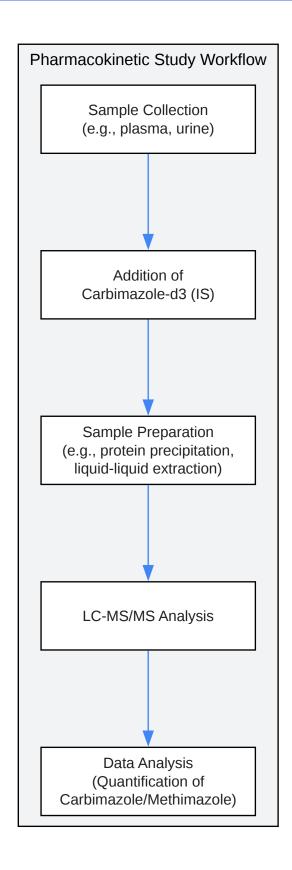


### **Experimental Protocols and Use**

While specific experimental protocols for **Carbimazole-d3** are not widely published, its primary use in research is as an internal standard for pharmacokinetic and metabolic studies of Carbimazole and its active metabolite, methimazole. The deuterium labeling provides a distinct mass spectrometric signature, allowing for accurate quantification in biological matrices.

A general experimental workflow for a pharmacokinetic study using **Carbimazole-d3** as an internal standard is outlined below.





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General workflow for a pharmacokinetic study using **Carbimazole-d3** as an internal standard.



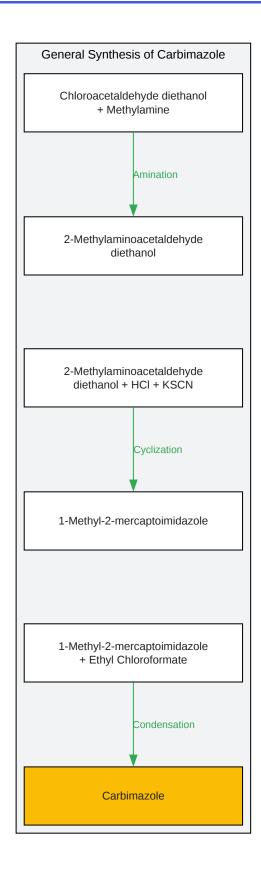
## **Synthesis**

The synthesis of Carbimazole involves a multi-step process. A general synthetic pathway is described as follows:

- Amination: Chloroacetaldehyde diethanol reacts with methylamine in methanol under pressure to yield 2-methylaminoacetaldehyde diethanol.
- Cyclization: The product from the amination step is heated with hydrochloric acid and potassium thiocyanate to form 1-methyl-2-mercaptoimidazole.
- Condensation: 1-methyl-2-mercaptoimidazole is then condensed in pyridine, and ethyl chloroformate is added dropwise to produce Carbimazole.

The synthesis of **Carbimazole-d3** would follow a similar pathway, utilizing a deuterated starting material, such as methylamine-d3, in the initial amination step.





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Simplified synthetic pathway for Carbimazole.



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